

# Application Notes for Azocyclotin in Integrated Pest Management (IPM) Research

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## Compound of Interest

Compound Name: Azocyclotin

Cat. No.: B141819

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## Introduction

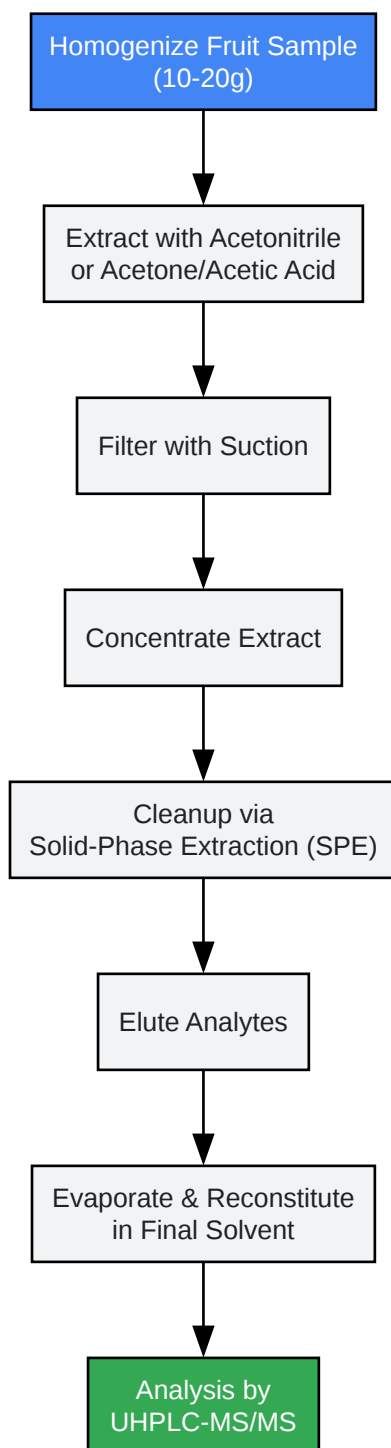
**Azocyclotin** is an organotin acaricide used to control phytophagous mites in a variety of agricultural settings.[1][2] As a chemical control agent, its inclusion in an Integrated Pest Management (IPM) program requires a thorough understanding of its properties to ensure efficacy while minimizing risks to human health, the environment, and non-target organisms.[3] [4] IPM strategies focus on combining various pest control methods to keep pest populations below economically damaging levels.[3] These notes provide researchers, scientists, and drug development professionals with essential data and protocols for evaluating **Azocyclotin** within an IPM framework. Due to its toxicity profile and restrictions in some regions, its use should be carefully considered and justified within a broader resistance management and ecological context.[1][2]

## Mechanism of Action

**Azocyclotin** is a contact acaricide that acts on the mitochondria of target pests.[1][5] It is classified by the Insecticide Resistance Action Committee (IRAC) in Group 12B.[6]

- **Primary Action:** Inhibition of mitochondrial ATP synthase.[2][6]
- **Physiological Effect:** This inhibition disrupts the process of oxidative phosphorylation, which is crucial for cellular energy (ATP) production.[1]

- Result: The disruption of energy metabolism leads to paralysis and eventual death of the mite.<sup>[1]</sup> This mode of action is effective against all motile stages, including nymphs and adults.<sup>[1]</sup>



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